

Essential Safety and Operational Guide for Handling Boc-D-Ala-OSu

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Compound of Interest

Compound Name: Boc-D-Ala-OSu

Cat. No.: B558576

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Boc-D-Ala-OSu** (N- α -Boc-D-alanine N-hydroxysuccinimide ester). The following procedures are designed to ensure safe handling, use, and disposal of this chemical, minimizing risk and promoting a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Boc-D-Ala-OSu** is presented below. This information is essential for proper handling and storage.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₆	[1][2]
Molecular Weight	286.28 g/mol	[1]
Appearance	White to off-white solid/powder	[3][4]
Melting Point	161-165 °C	
Storage Temperature	-20°C	

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to prevent exposure.

PPE Category	Required Equipment	Rationale
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards.	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile gloves. Double-gloving is recommended.	Provides a barrier against skin contact.
Respiratory Protection	A dust respirator (e.g., N95) should be used, especially when handling the powder outside of a fume hood.	Prevents inhalation of the powdered compound.
Body Protection	A full laboratory coat, buttoned, with long sleeves.	Protects skin and clothing from contamination. [5]
Foot Protection	Closed-toe shoes.	Protects feet from spills.

For situations with a higher risk of splashing or aerosol generation, a face shield worn over safety glasses and a full suit may be necessary.

Experimental Workflow and Handling Protocol

The following step-by-step guide outlines the safe handling of **Boc-D-Ala-OSu** from receipt to disposal.

1. Preparation and Weighing:

- Before use, allow the container of **Boc-D-Ala-OSu** to equilibrate to room temperature to prevent moisture condensation, which can hydrolyze the active ester.
- Conduct all manipulations, especially weighing, within a certified chemical fume hood to minimize inhalation exposure.
- Use process enclosures or local exhaust ventilation to control airborne levels.[\[2\]](#)

- Wash hands thoroughly after handling the compound and before leaving the laboratory.[2]

2. Reaction Setup:

- Dissolve the weighed **Boc-D-Ala-OSu** in an appropriate anhydrous organic solvent (e.g., DMF, DCM) as dictated by your experimental protocol.
- Add the dissolved **Boc-D-Ala-OSu** solution to your reaction mixture containing the amine to be acylated.

3. Quenching and Work-up:

- Upon completion, any unreacted **Boc-D-Ala-OSu** can be quenched by adding an excess of an amine-containing buffer, such as Tris-buffered saline (TBS).
- Follow standard laboratory procedures for the purification of your product, such as extraction, chromatography, or crystallization.

First Aid Measures

In the event of exposure, immediate action is crucial.

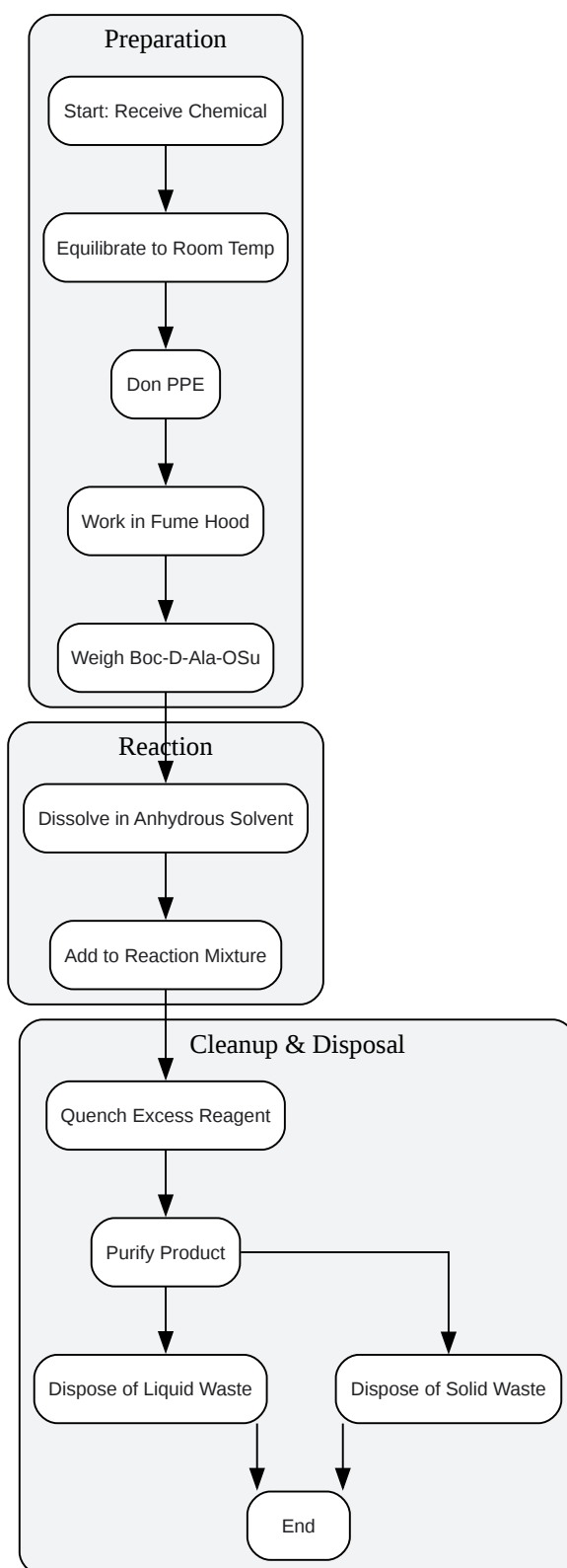
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[2]
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek immediate medical attention.[2]

Disposal Plan

All waste containing **Boc-D-Ala-OSu** must be handled as chemical waste.

- Solid Waste: Dispose of unused **Boc-D-Ala-OSu** and any contaminated consumables (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled solid chemical waste container.
- Liquid Waste: Collect all reaction mixtures and solvent washes containing **Boc-D-Ala-OSu** into a designated, sealed, and clearly labeled liquid chemical waste container.
- Waste disposal must be carried out in accordance with federal, state, and local environmental control regulations.[\[2\]](#)

Logical Workflow for Handling Boc-D-Ala-OSu



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Caption: Workflow for handling **Boc-D-Ala-OSu**.

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